

CAS number 142-71-2 chemical properties

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Compound of Interest

Compound Name: *Copper(II) acetate, anhydrous*

Cat. No.: *B15820261*

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An In-depth Technical Guide to the Chemical Properties of Cupric Acetate (CAS No. 142-71-2)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cupric acetate, also known as copper(II) acetate, is an inorganic compound with the chemical formula $\text{Cu}(\text{CH}_3\text{COO})_2$. The anhydrous form is a dark green crystalline solid, while its more common monohydrate, $\text{Cu}_2(\text{CH}_3\text{COO})_4(\text{H}_2\text{O})_2$, presents as a bluish-green solid.^{[1][2]} This compound has a rich history of use as a pigment and fungicide and continues to be a versatile reagent in modern chemistry.^{[1][3]} In contemporary research and industry, cupric acetate serves as a catalyst and oxidizing agent in a variety of organic syntheses, including coupling reactions and as a precursor for the synthesis of other copper compounds.^{[4][5]} This guide provides a comprehensive overview of the chemical and physical properties of cupric acetate, detailed experimental protocols for their determination, and visualizations of key reaction pathways and experimental workflows.

Chemical Structure and Identification

Identifier	Value
CAS Number	142-71-2[3]
Molecular Formula	C ₄ H ₆ CuO ₄ [4]
Molecular Weight	181.63 g/mol [4]
Synonyms	Copper(II) acetate, Neutral verdigris[3][6]

The hydrated form of cupric acetate exists as a dimer, Cu₂(CH₃COO)₄(H₂O)₂, featuring a "paddle-wheel" structure where four acetate ligands bridge two copper atoms.[7][8]

Physical Properties

The physical characteristics of cupric acetate are summarized in the table below, providing key data for its handling and use in experimental settings.

Property	Value
Appearance	Dark green crystalline solid (anhydrous); Blue-green crystalline solid (monohydrate)[1][2]
Melting Point	115 °C (monohydrate)[3]
Boiling Point	240 °C (decomposes)[1][3]
Density	1.88 g/cm ³ (monohydrate)[3]
Solubility in Water	7.2 g/100 mL in cold water; 20 g/100 mL in hot water[1]
Solubility in Other Solvents	Soluble in alcohol; Slightly soluble in ether and glycerol[1][7]
Refractive Index	1.545 (monohydrate)[1]

Spectroscopic Properties

Spectroscopic analysis is crucial for the characterization of cupric acetate.

Infrared (IR) Spectroscopy

The IR spectrum of copper(II) acetate monohydrate displays characteristic absorption bands. The strong, equal intensity absorptions around 1594 cm^{-1} and 1420 cm^{-1} correspond to the asymmetric and symmetric C=O stretching of the acetate group, respectively.[9] The presence of water in the monohydrate is indicated by a broad absorption band in the region of $3200\text{-}3500\text{ cm}^{-1}$. A peak around 490 cm^{-1} is attributed to the copper-oxygen (Cu-O) bond.[10]

UV-Visible (UV-Vis) Spectroscopy

In aqueous solutions, cupric acetate exhibits a broad absorption band in the visible region, with a maximum absorbance around 800 nm , which is responsible for its blue color.[11] The electronic spectra of cupric acetate are complex and have been the subject of detailed study, revealing information about its dimeric structure and the interaction between the two copper centers.[12]

Chemical Properties and Reactivity

Cupric acetate is a versatile reagent in both inorganic and organic chemistry.

Reactivity Profile

Solutions of cupric acetate in water are slightly basic.[3][4] It acts as a base to neutralize acids.[3][4] While it can act as an oxidizing or reducing agent, this behavior is not its primary mode of reactivity.[4] Upon heating, it decomposes, emitting acrid smoke and irritating fumes.[4]

Role in Organic Synthesis

Cupric acetate is widely employed as a catalyst and oxidizing agent in various organic transformations.

- **Eglinton Reaction:** It is used to couple terminal alkynes to form 1,3-diynes.[5] The reaction proceeds through the formation of copper(I) acetylides, which are then oxidized by copper(II) acetate.[5]
- **Synthesis of Ynamines:** A related reaction involves the use of cupric acetate in the synthesis of ynamines from terminal alkynes and amines.[5]

- Oxidizing Agent: It serves as an oxidizing agent in tests for monosaccharides, such as Barfoed's test.[\[1\]](#)

Experimental Protocols

This section provides detailed methodologies for key experiments related to the characterization and application of cupric acetate.

Determination of Melting Point

Objective: To determine the melting point of cupric acetate monohydrate.

Materials:

- Cupric acetate monohydrate sample
- Capillary tubes
- Melting point apparatus or Thiele tube with heating oil
- Thermometer

Procedure:

- Ensure the cupric acetate sample is dry and finely powdered.
- Pack a small amount of the sample into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.[\[13\]](#)[\[14\]](#)
- Place the capillary tube in the heating block of the melting point apparatus or attach it to a thermometer immersed in a Thiele tube.[\[15\]](#)
- Heat the sample rapidly to about 15-20°C below the expected melting point.[\[14\]](#)
- Then, decrease the heating rate to approximately 1-2°C per minute to allow for accurate observation.
- Record the temperature at which the first drop of liquid appears and the temperature at which the entire sample has melted. This range is the melting point.

Infrared (IR) Spectroscopy

Objective: To obtain the infrared spectrum of cupric acetate monohydrate.

Materials:

- Cupric acetate monohydrate sample
- Potassium bromide (KBr), spectroscopic grade
- Agate mortar and pestle
- Hydraulic press for pellet making
- FTIR spectrometer

Procedure:

- Dry the cupric acetate sample and KBr to remove any moisture.
- In an agate mortar, grind a small amount of the cupric acetate sample with KBr in a ratio of approximately 1:100.
- Place the ground mixture into the die of a hydraulic press and apply pressure to form a transparent or translucent pellet.
- Place the KBr pellet in the sample holder of the FTIR spectrometer.
- Record the spectrum, typically in the range of $4000\text{-}400\text{ cm}^{-1}$.
- Analyze the resulting spectrum to identify characteristic absorption bands.

UV-Visible (UV-Vis) Spectroscopy

Objective: To obtain the UV-Visible absorption spectrum of an aqueous solution of cupric acetate.

Materials:

- Cupric acetate monohydrate
- Distilled water
- Volumetric flasks and pipettes
- UV-Vis spectrophotometer
- Quartz cuvettes

Procedure:

- Prepare a stock solution of known concentration by accurately weighing cupric acetate monohydrate and dissolving it in a known volume of distilled water in a volumetric flask.
- Prepare a series of standard solutions of lower concentrations by diluting the stock solution.
- Fill a quartz cuvette with distilled water to use as a blank.
- Record the baseline spectrum of the spectrophotometer with the blank.
- Rinse the cuvette with one of the standard solutions and then fill it with the same solution.
- Place the cuvette in the spectrophotometer and record the absorption spectrum over a desired wavelength range (e.g., 400-900 nm).
- Repeat the measurement for all standard solutions.

Barfoed's Test for Monosaccharides

Objective: To detect the presence of reducing monosaccharides using cupric acetate.

Materials:

- Sample solution to be tested
- Barfoed's reagent (a solution of cupric acetate in acetic acid)
- Test tubes

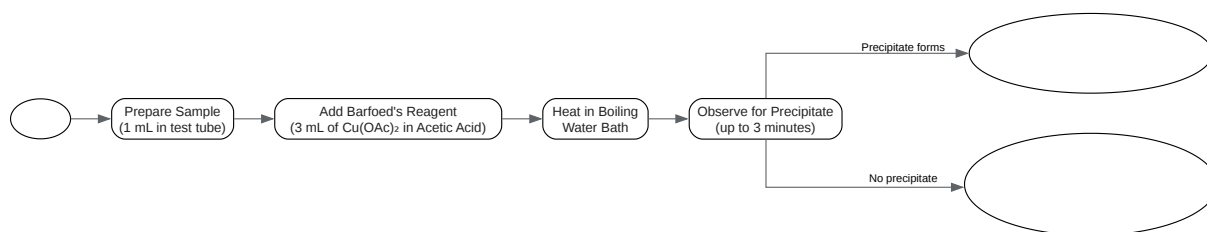
- Water bath

Procedure:

- To 1 mL of the sample solution in a test tube, add 3 mL of Barfoed's reagent.[4]
- Place the test tube in a boiling water bath.[4]
- Observe the solution for the formation of a brick-red precipitate of copper(I) oxide.
- A positive result for reducing monosaccharides is indicated by the formation of the precipitate within three minutes.[4] Reducing disaccharides will also give a positive result but at a slower rate.[4]

Visualizations

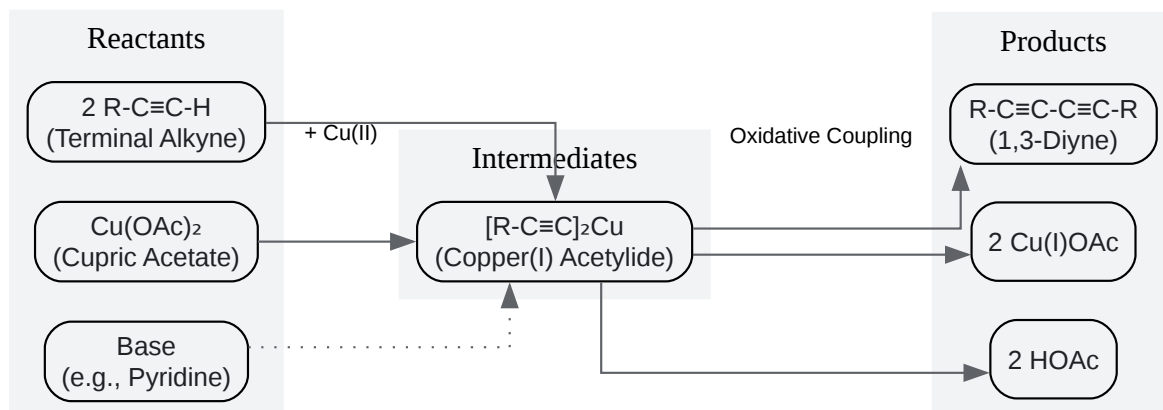
Experimental Workflow: Barfoed's Test



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Caption: Workflow for detecting monosaccharides using Barfoed's test.

Signaling Pathway: Eglinton Reaction

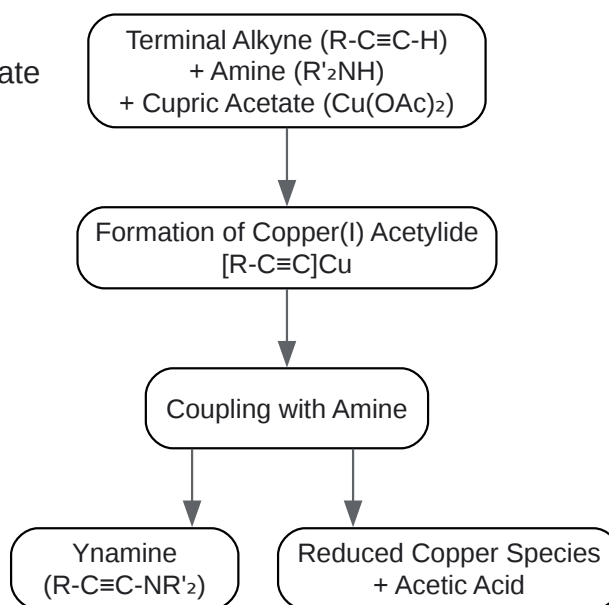


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Caption: Simplified mechanism of the Eglinton reaction for alkyne coupling.

Logical Relationship: Synthesis of Ynamines

Synthesis of Ynamines using Cupric Acetate



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Caption: Logical steps in the synthesis of ynamines catalyzed by cupric acetate.

Safety and Handling

Cupric acetate is harmful if swallowed and can cause irritation to the skin, eyes, and respiratory tract.[16] It is essential to use appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[16] Work should be conducted in a well-ventilated area, such as a fume hood, to minimize inhalation of dust.[16] Store in a cool, dry, well-ventilated place away from incompatible materials like strong oxidizing agents.[16]

Conclusion

Cupric acetate (CAS No. 142-71-2) is a compound with a significant profile of chemical and physical properties that make it a valuable tool in various scientific disciplines. Its role as a catalyst and reagent in organic synthesis, coupled with its well-defined physical and spectroscopic characteristics, ensures its continued importance in research and development. This guide provides the foundational technical information required by professionals working with this versatile compound.

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